

Unveiling the Biological Activities of 25-O-Acetylcimigenol xyloside: A Technical Guide

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Compound of Interest

Compound Name: 25-O-Acetylcimigenol xyloside

Cat. No.: B600192

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For Researchers, Scientists, and Drug Development Professionals

Introduction

25-O-Acetylcimigenol xyloside, a triterpenoid glycoside primarily isolated from the medicinal plant *Cimicifuga racemosa* (black cohosh), has emerged as a compound of significant interest in oncological research.^{[1][2][3]} This technical guide provides a comprehensive overview of the current scientific understanding of its biological activities, with a focus on its cytotoxic effects against various cancer cell lines. The information presented herein is intended to serve as a valuable resource for researchers and professionals involved in the discovery and development of novel therapeutic agents.

Cytotoxic Activity

Quantitative studies have demonstrated the potent cytotoxic effects of **25-O-Acetylcimigenol xyloside** and its close derivatives against a range of human cancer cell lines. The half-maximal inhibitory concentrations (IC₅₀) from key studies are summarized in the tables below for comparative analysis.

Compound	Cell Line	Cell Type	Incubation Time	IC50 (µg/mL)	IC50 (µM)	Reference
25-O-acetylcimigenol-3-O-β-d-xylopyranoside	MCF7	Breast Adenocarcinoma	48 h	4.8	~7.2	[2]
R-MCF7	Doxorubicin-resistant Breast Adenocarcinoma	48 h	4.3	~6.5	[2]	
25-O-acetylcimigenol-3-O-α-l-arabinopyranoside	MCF7	Breast Adenocarcinoma	48 h	5.3	~8.0	[2]
R-MCF7	Doxorubicin-resistant Breast Adenocarcinoma	48 h	4.0	~6.0	[2]	
NCI-H929	Multiple Myeloma	24 h	12.5	~18.9	[2]	
OPM-2	Multiple Myeloma	24 h	20.1	~30.3	[2]	
U266	Multiple Myeloma	24 h	16.9	~25.5	[2]	
25-acetyl-7,8-didehydroci	MDA-MB-453	HER2-overexpress	96 h	3.2	~5.0	[4]

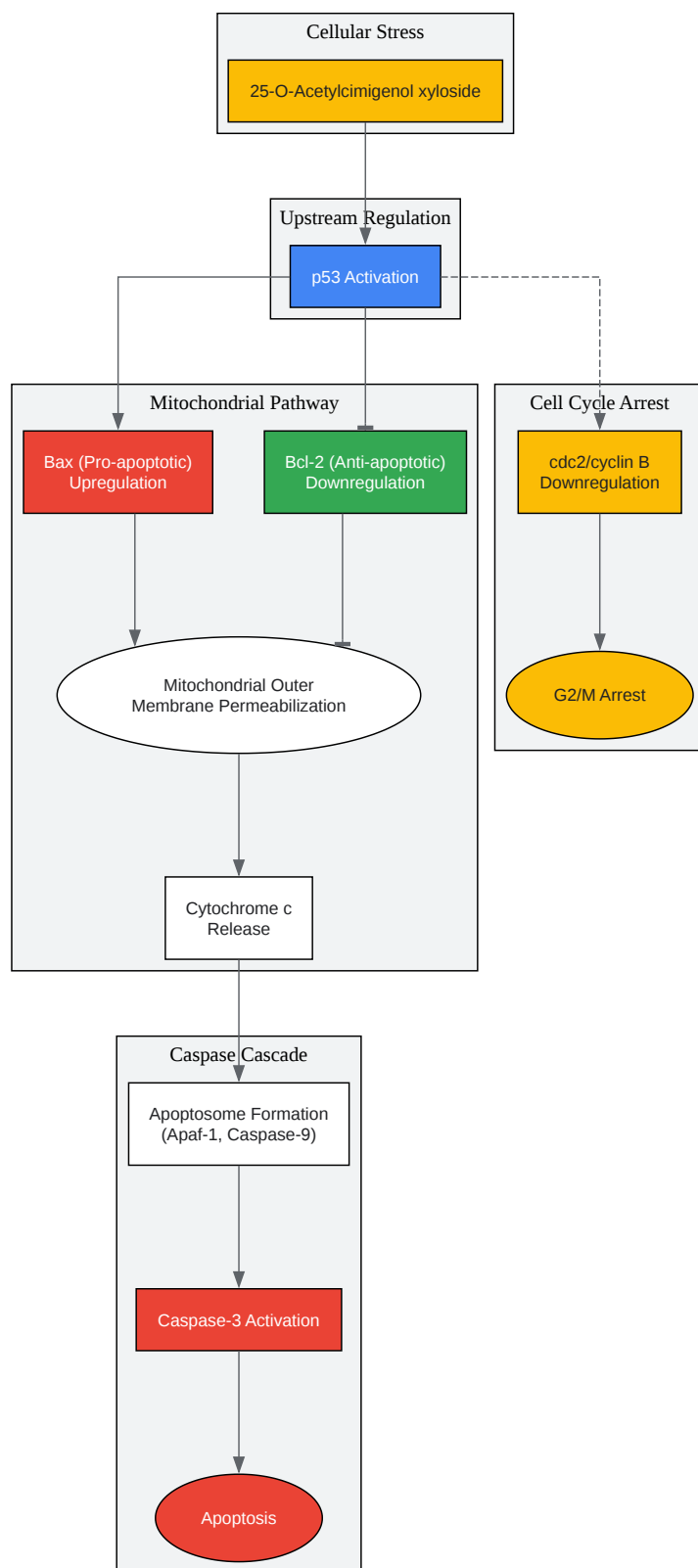
migenol 3-	sing Breast
O-β-D-	Cancer
xylopyrano	
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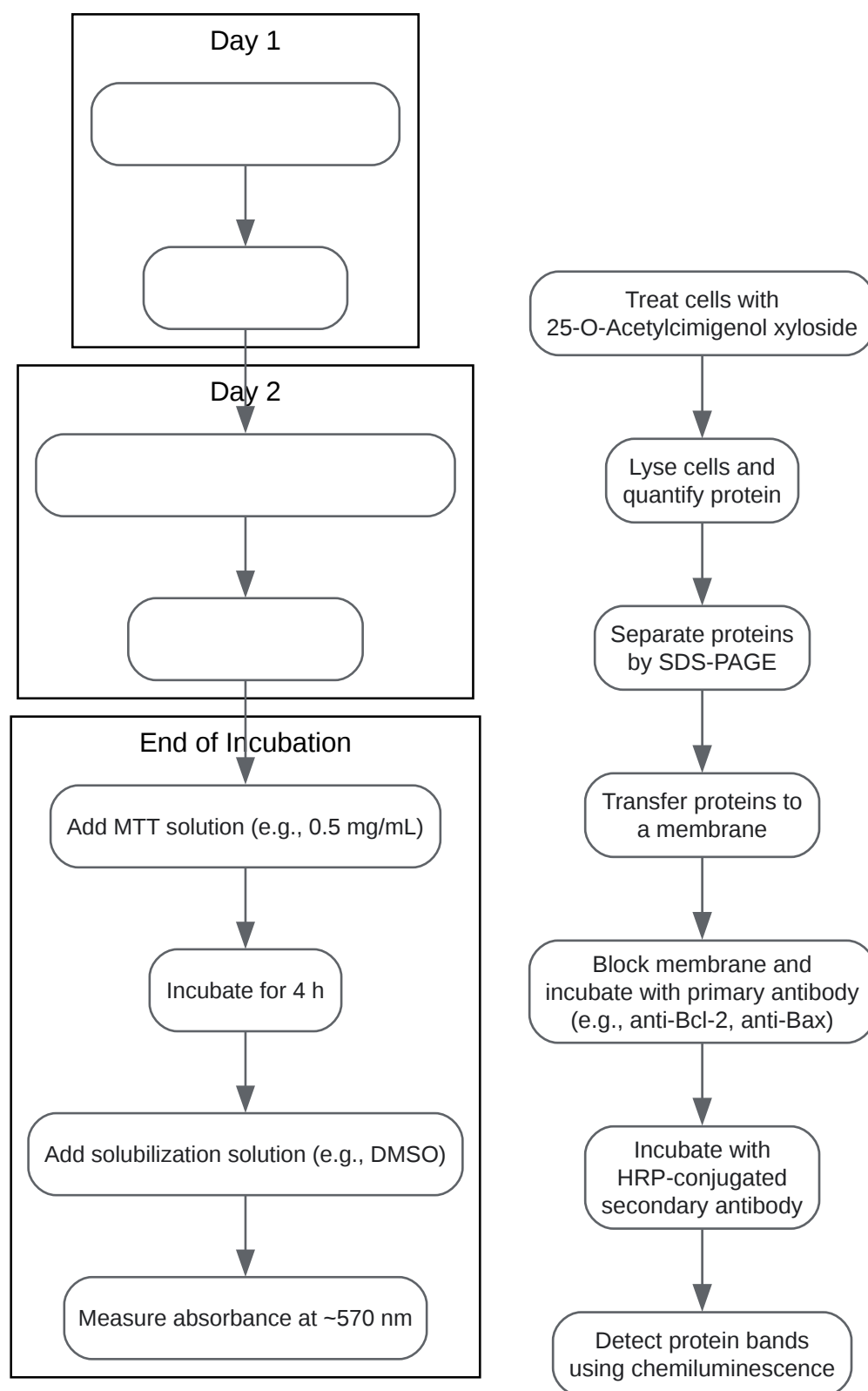
Mechanism of Action: Induction of Apoptosis

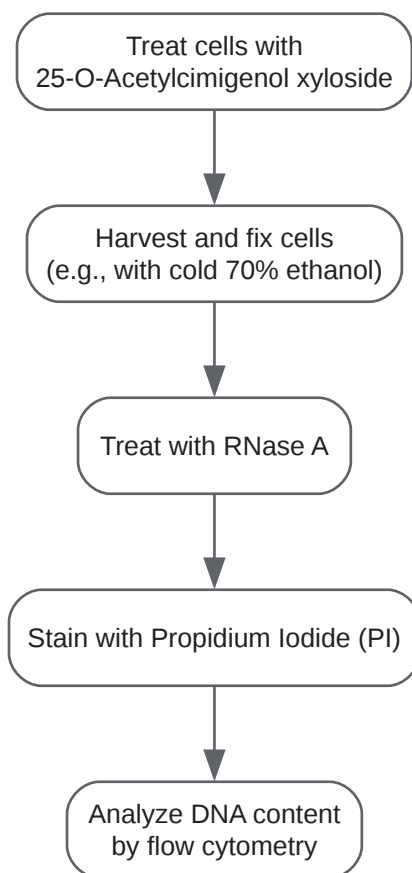
The primary mechanism underlying the cytotoxic activity of **25-O-Acetylcimigenol xyloside** and related compounds appears to be the induction of apoptosis. Research suggests the involvement of the p53-dependent mitochondrial signaling pathway.[2] In a study on a structurally similar compound, 23-O-acetylcimigenol-3-O-beta-D-xylopyranoside, the apoptotic mechanism in HepG2 cells was further elucidated to involve G2/M cell cycle arrest, cleavage of poly(ADP-ribose) polymerase (PARP), and regulation of the Bcl-2 family of proteins.[5]

Signaling Pathway

The proposed apoptotic pathway initiated by **25-O-Acetylcimigenol xyloside** is depicted in the following diagram:







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